

Cyclopropyl(3-nitrophenyl)methanone molecular weight and formula

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Compound of Interest

Compound Name:	Cyclopropyl(3-nitrophenyl)methanone
Cat. No.:	B1346512

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An In-depth Technical Guide on Cyclopropyl(3-nitrophenyl)methanone

This technical guide provides essential information regarding the molecular properties of **cyclopropyl(3-nitrophenyl)methanone**, tailored for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical Data

The fundamental molecular characteristics of **cyclopropyl(3-nitrophenyl)methanone** are summarized in the table below. This data is critical for experimental design, analytical method development, and computational modeling.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₉ NO ₃	[1] [2] [3]
Molecular Weight	191.186 g/mol	[1] [2]
Monoisotopic Mass	191.058243149 Da	[1]
CAS Number	5680-51-3	[1] [4] [5]

Molecular Structure

The structural formula of a compound is pivotal in understanding its chemical reactivity, physical properties, and biological interactions. The diagram below illustrates the two-dimensional structure of **cyclopropyl(3-nitrophenyl)methanone**, highlighting the arrangement of its constituent atoms and functional groups.

Caption: Molecular structure of **cyclopropyl(3-nitrophenyl)methanone**.

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **cyclopropyl(3-nitrophenyl)methanone** are typically found in peer-reviewed scientific literature or patents. Researchers seeking to utilize this compound are advised to consult such resources for specific, validated methodologies. The synthesis may involve the Friedel-Crafts acylation of nitrobenzene with cyclopropanecarbonyl chloride, though specific reaction conditions, purification techniques, and analytical characterization methods would be detailed in the primary literature.

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